Ranolazine Formulation for Improved Efficacy: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Norazine*
CAS No.:	*3004-71-5*
Cat. No.:	*B3065111*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ranolazine is an antianginal agent approved for the treatment of chronic stable angina. Its mechanism of action is distinct from traditional antianginal drugs, as it does not significantly alter heart rate or blood pressure. Instead, Ranolazine primarily acts by inhibiting the late inward sodium current (INaL) in cardiomyocytes. Under ischemic conditions, an increase in INaL leads to intracellular sodium and calcium overload, resulting in myocardial dysfunction. By blocking this current, Ranolazine helps to restore ionic homeostasis, improve myocardial relaxation, and reduce angina symptoms. This document provides detailed application notes and experimental protocols for researchers and drug development professionals working with Ranolazine formulations to enhance its therapeutic efficacy.

Data Presentation

The efficacy of Ranolazine, particularly its extended-release (ER) formulation, has been evaluated in several key clinical trials. The following tables summarize the quantitative data

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from these studies, demonstrating the impact of different Ranolazine formulations and dosages on key clinical endpoints.

Table 1: Efficacy of Ranolazine Monotherapy on Exercise Tolerance (MARISA Trial)

Dosage	Change in Exercise Duration at Trough (seconds)	Change in Time to Onset of Angina at Trough (seconds)	Change in Time to 1-mm ST Depression at Trough (seconds)
Placebo	91 ± 8	108 ± 11	115 ± 12
500 mg BID	118 ± 8	143 ± 12	151 ± 13
1000 mg BID	131 ± 8	161 ± 12	170 ± 14
1500 mg BID	140 ± 8	175 ± 12	182 ± 14*
p < 0.05 vs. Placebo			

Table 2: Efficacy of Ranolazine as Add-on Therapy (CARISA Trial)

Treatment Group	Change in Exercise Duration at Trough (seconds)	Angina Attacks per Week	Nitroglycerin Consumption per Week
Placebo	91.7	3.3	2.7
Ranolazine 750 mg BID	115.6	2.5	2.0
Ranolazine 1000 mg BID	115.0	2.1	1.7
p < 0.05 vs. Placebo[1]			

Table 3: Efficacy of Ranolazine in Patients on Amlodipine (ERICA Trial)

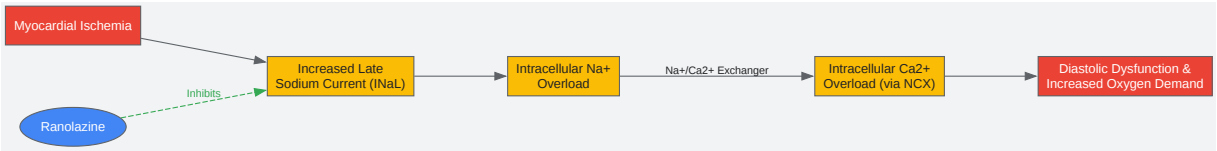
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Treatment Group	Mean Weekly Angina Frequency	Mean Weekly Nitroglycerin Consumption
Placebo	3.3	2.7
Ranolazine 1000 mg BID	2.9	2.0
p < 0.05 vs. Placebo		

Signaling Pathways and Experimental Workflows

Ranolazine's Mechanism of Action: Inhibition of Late Sodium Current

Ranolazine's primary mechanism involves the inhibition of the late inward sodium current (INaL) in cardiac myocytes. This action prevents the intracellular sodium and subsequent calcium overload that occurs during myocardial ischemia, thereby improving diastolic function and reducing myocardial oxygen consumption.



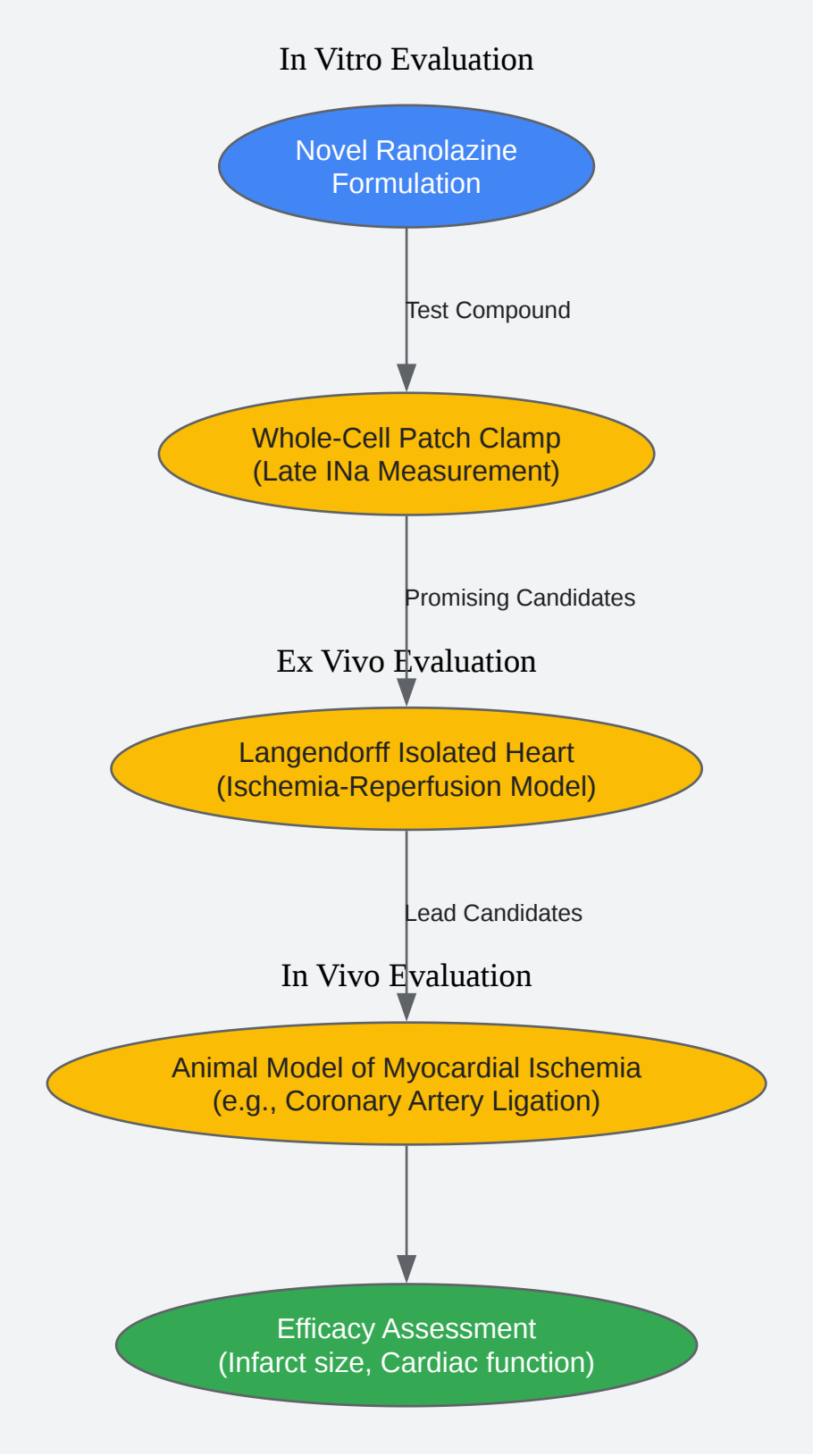
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Caption: Ranolazine's mechanism of action in ischemic cardiomyocytes.

Experimental Workflow for Preclinical Evaluation of Ranolazine Formulations

This workflow outlines the key preclinical experiments to assess the efficacy of a novel Ranolazine formulation.

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Caption: Preclinical workflow for evaluating new Ranolazine formulations.

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Experimental Protocols

Clinical Assessment of Antianginal Efficacy

Objective: To evaluate the effect of a Ranolazine formulation on exercise tolerance in patients with chronic stable angina.

Materials:

- Standardized treadmill
- 12-lead electrocardiogram (ECG) monitor
- Blood pressure monitoring equipment
- Emergency resuscitation equipment

Procedure:

- Patient Preparation:
  - Obtain informed consent.
  - Instruct the patient to avoid food, caffeine, and smoking for at least 3 hours before the test.
  - Review the patient's current medications. Withhold beta-blockers, calcium channel blockers, and nitrates if a washout period is required by the study protocol, under medical supervision.
  - Attach 12-lead ECG electrodes and a blood pressure cuff.
- Baseline Measurements:
  - Record a resting 12-lead ECG in both supine and standing positions.
  - Measure and record resting heart rate and blood pressure.
- Exercise Protocol (Standard Bruce Protocol):

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- The test consists of 3-minute stages with increasing speed and incline.
- Stage 1: 1.7 mph at 10% grade.
- Stage 2: 2.5 mph at 12% grade.
- Stage 3: 3.4 mph at 14% grade.
- Continue through subsequent stages as tolerated by the patient.[2][3][4]

- Monitoring during the Test:
  - Continuously monitor the ECG for ST-segment changes, and arrhythmias.
  - Record heart rate and blood pressure during the last minute of each stage.
  - Query the patient for symptoms of angina, dyspnea, fatigue, or dizziness.
- Test Termination Criteria:
  - Achievement of target heart rate (typically 85% of age-predicted maximum).
  - Development of moderate-to-severe angina.
  - Significant ST-segment depression (e.g., >2 mm).
  - Sustained ventricular tachycardia or other significant arrhythmia.
  - A drop in systolic blood pressure >10 mmHg from baseline.
  - Patient request to stop.
- Recovery Phase:
  - Continue to monitor ECG, heart rate, and blood pressure for at least 5-10 minutes post-exercise or until they return to baseline.
- Data Analysis:

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- Measure the total exercise duration.
- Record the time to onset of angina.
- Determine the time to 1-mm ST-segment depression.

Objective: To quantify the number of angina attacks and the use of short-acting nitroglycerin as a measure of treatment efficacy.

Materials:

- Standardized patient diary (paper or electronic)

Procedure:

- Patient Instruction:
  - Provide patients with a diary at the beginning of the treatment period.
  - Instruct patients to record the date and time of each angina attack.
  - Patients should also record the number of sublingual nitroglycerin tablets or sprays used for each attack.[1][5]
- Data Collection:
  - Collect the diaries at specified follow-up visits (e.g., weekly or bi-weekly).
- Data Analysis:
  - Calculate the average weekly frequency of angina attacks.
  - Calculate the average weekly consumption of nitroglycerin.
  - Compare the results between the treatment and placebo/control groups.

Preclinical Evaluation of Ranolazine Formulations

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Objective: To determine the inhibitory effect of a Ranolazine formulation on the late inward sodium current (INaL) in isolated cardiomyocytes.

Materials:

- Isolated ventricular cardiomyocytes (e.g., from guinea pig, rabbit, or canine models)
- Patch-clamp amplifier and data acquisition system
- Borosilicate glass microelectrodes (1-3 MΩ resistance)
- Perfusion system
- External solution (Tyrode's solution)
- Internal pipette solution
- Ranolazine formulation of interest

Procedure:

- Cell Preparation:
  - Isolate ventricular myocytes using standard enzymatic digestion protocols.
  - Allow cells to stabilize in the external solution.
- Patch-Clamp Recording:
  - Establish a whole-cell patch-clamp configuration on a single cardiomyocyte.
  - Clamp the cell membrane potential at a holding potential of -120 mV.
  - Apply a depolarizing voltage step (e.g., to -20 mV for 500 ms) to elicit the sodium current.
- Measurement of Late Sodium Current:
  - Measure the peak inward current (INaP) and the sustained or late component of the inward current (INaL) at the end of the depolarizing pulse.

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- Application of Ranolazine:
  - Perfuse the cell with the external solution containing the Ranolazine formulation at various concentrations.
  - Repeat the voltage-clamp protocol and measure the inhibition of INaL.
- Data Analysis:
  - Calculate the percentage of inhibition of INaL for each concentration of Ranolazine.
  - Construct a concentration-response curve and determine the IC50 value.[6]

Objective: To evaluate the protective effect of a Ranolazine formulation against ischemia-reperfusion injury in an isolated heart model.

Materials:

- Langendorff perfusion apparatus
- Isolated rodent heart (rat or mouse)
- Krebs-Henseleit buffer
- Intraventricular balloon catheter and pressure transducer
- Ranolazine formulation of interest

Procedure:

- Heart Isolation and Perfusion:
  - Anesthetize the animal and rapidly excise the heart.
  - Cannulate the aorta on the Langendorff apparatus and initiate retrograde perfusion with oxygenated Krebs-Henseleit buffer at a constant pressure or flow.[7][8]
- Baseline Measurements:

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- Insert a balloon into the left ventricle to measure isovolumetric pressure.
- Record baseline cardiac function parameters, including left ventricular developed pressure (LVDP), heart rate, and coronary flow.

- Ischemia-Reperfusion Protocol:
  - After a stabilization period, induce global ischemia by stopping the perfusion for a defined period (e.g., 30 minutes).
  - Initiate reperfusion by restoring the buffer flow for a subsequent period (e.g., 60-120 minutes).
- Ranolazine Administration:
  - The Ranolazine formulation can be added to the perfusion buffer before ischemia (pre-treatment), at the onset of reperfusion, or throughout the experiment, depending on the study design.
- Assessment of Cardioprotection:
  - Continuously record cardiac function throughout the protocol.
  - At the end of the experiment, perfuse the heart with a vital stain (e.g., triphenyltetrazolium chloride, TTC) to delineate the infarct size.
- Data Analysis:
  - Compare the recovery of cardiac function (e.g., LVDP) in the Ranolazine-treated group versus the control group.
  - Quantify the infarct size as a percentage of the total ventricular area.

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